

Application Notes and Protocols for AChE-IN-64 in Neuroscience Research

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Compound of Interest

Compound Name: AChE-IN-64

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Introduction

Acetylcholinesterase (AChE) is a critical enzyme in the nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine, which terminates synaptic transmission.^[1] Inhibition of AChE is a key therapeutic strategy for conditions characterized by a cholinergic deficit, such as Alzheimer's disease.^{[1][2]} **AChE-IN-64** is a potent inhibitor of acetylcholinesterase, and this document provides detailed application notes and protocols for its use in neuroscience research.^[1] The information herein is intended to guide researchers in characterizing the in vitro efficacy of **AChE-IN-64** and to provide a framework for its investigation in in vivo models of cognitive dysfunction.

Data Presentation

In Vitro Efficacy of AChE-IN-64

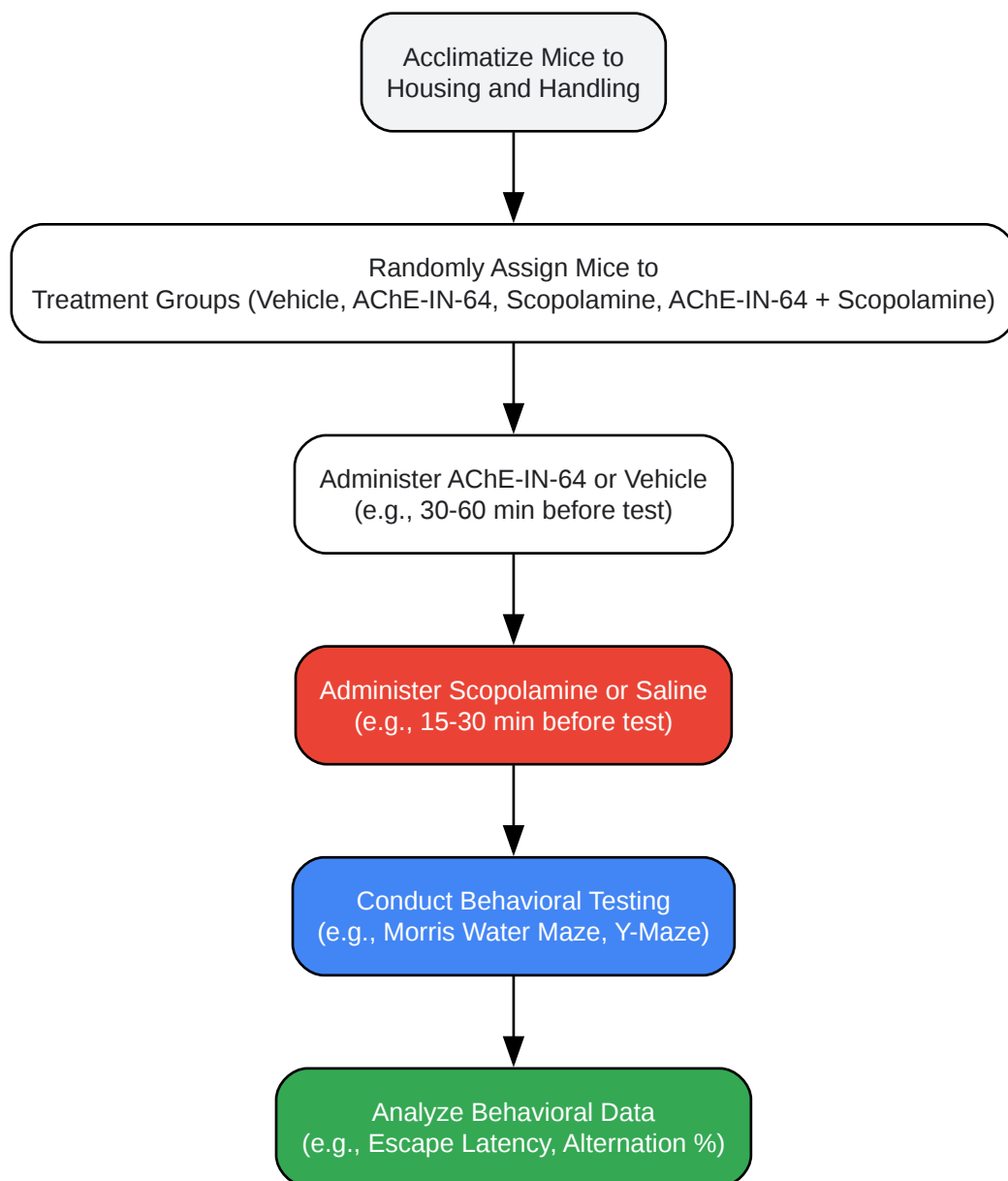
The inhibitory potential of **AChE-IN-64** against acetylcholinesterase has been quantified to determine its potency. The data presented below is crucial for understanding its basic pharmacological profile.

Parameter	Value
IC50 (nM)	52.8
Concentration (nM)	% Inhibition (Mean \pm SD)
1	10.2 \pm 1.5
10	28.7 \pm 2.1
50	48.9 \pm 3.4
100	65.1 \pm 2.8
250	82.4 \pm 1.9
500	95.3 \pm 1.2

Table 1: In vitro inhibitory activity of AChE-IN-64 against acetylcholinesterase.[1]

Signaling Pathway

AChE inhibitors like **AChE-IN-64** exert their effects by modulating the cholinergic signaling pathway. By inhibiting AChE, the concentration of acetylcholine in the synaptic cleft increases, leading to enhanced stimulation of postsynaptic cholinergic receptors.



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